

Application Notes and Protocols for Mpo-IN-3 in Cell-Based Assays

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Compound of Interest

Compound Name: *Mpo-IN-3*
Cat. No.: *B12418451*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Myeloperoxidase (MPO) is a critical enzyme in the innate immune system, primarily found in neutrophils. It catalyzes the formation of reactive oxygen species (ROS), such as hypochlorous acid, which are essential for pathogen destruction. However, excessive MPO activity is implicated in the pathology of numerous inflammatory diseases, including cardiovascular and neurodegenerative disorders, making it a key target for therapeutic intervention. **Mpo-IN-3** is a potent and specific inhibitor of MPO, offering a valuable tool for studying the roles of MPO in various cellular processes and for the development of novel anti-inflammatory therapies.

These application notes provide detailed protocols for utilizing **Mpo-IN-3** in common cell-based assays to assess its inhibitory effects on MPO activity and downstream cellular responses.

Mechanism of Action

Mpo-IN-3 is a potent inhibitor of myeloperoxidase. While the precise molecular interactions are proprietary, it is understood to interfere with the enzymatic activity of MPO, thereby reducing the production of its highly reactive oxidant products. This inhibition helps to mitigate the pro-inflammatory effects of excessive MPO activity in cellular models of inflammation.

Quantitative Data Summary

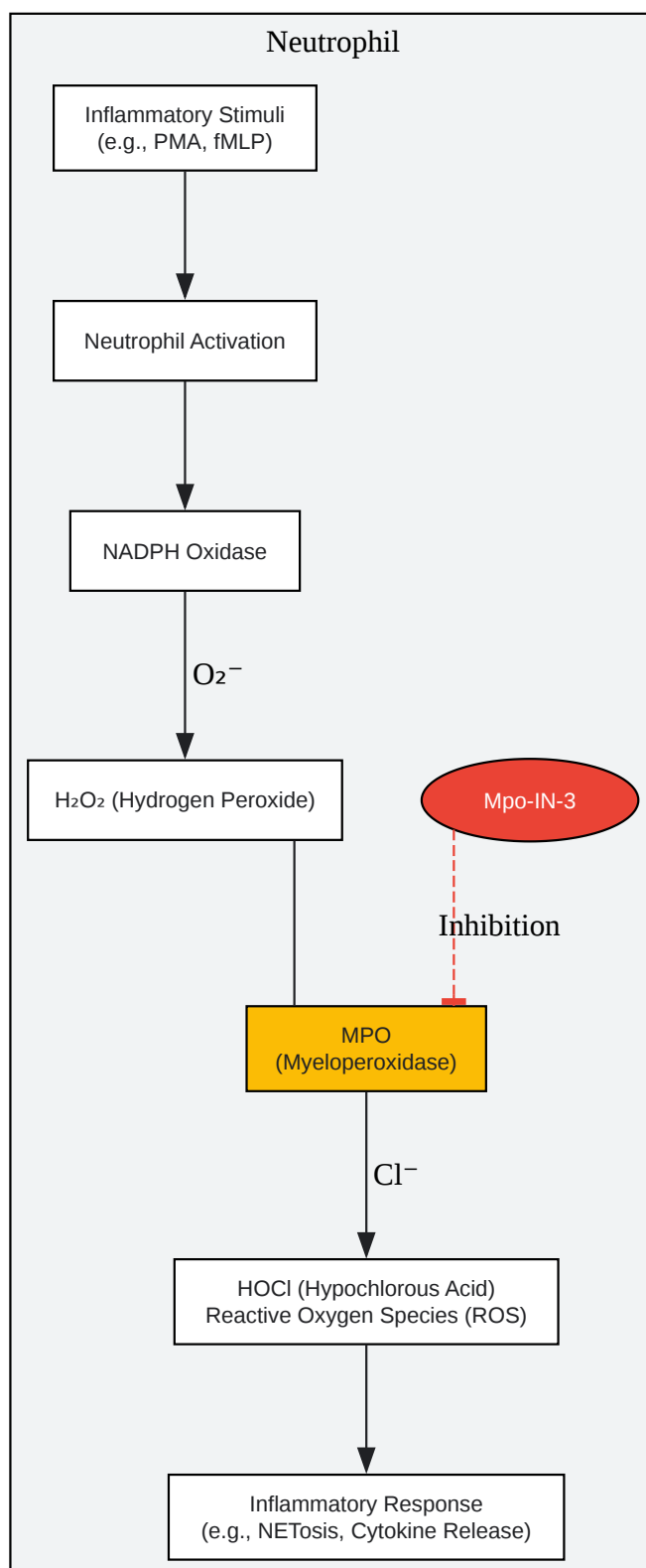
The following table summarizes the inhibitory potency of **Mpo-IN-3** against Myeloperoxidase. This data is crucial for determining the appropriate concentration range for your cell-based experiments.

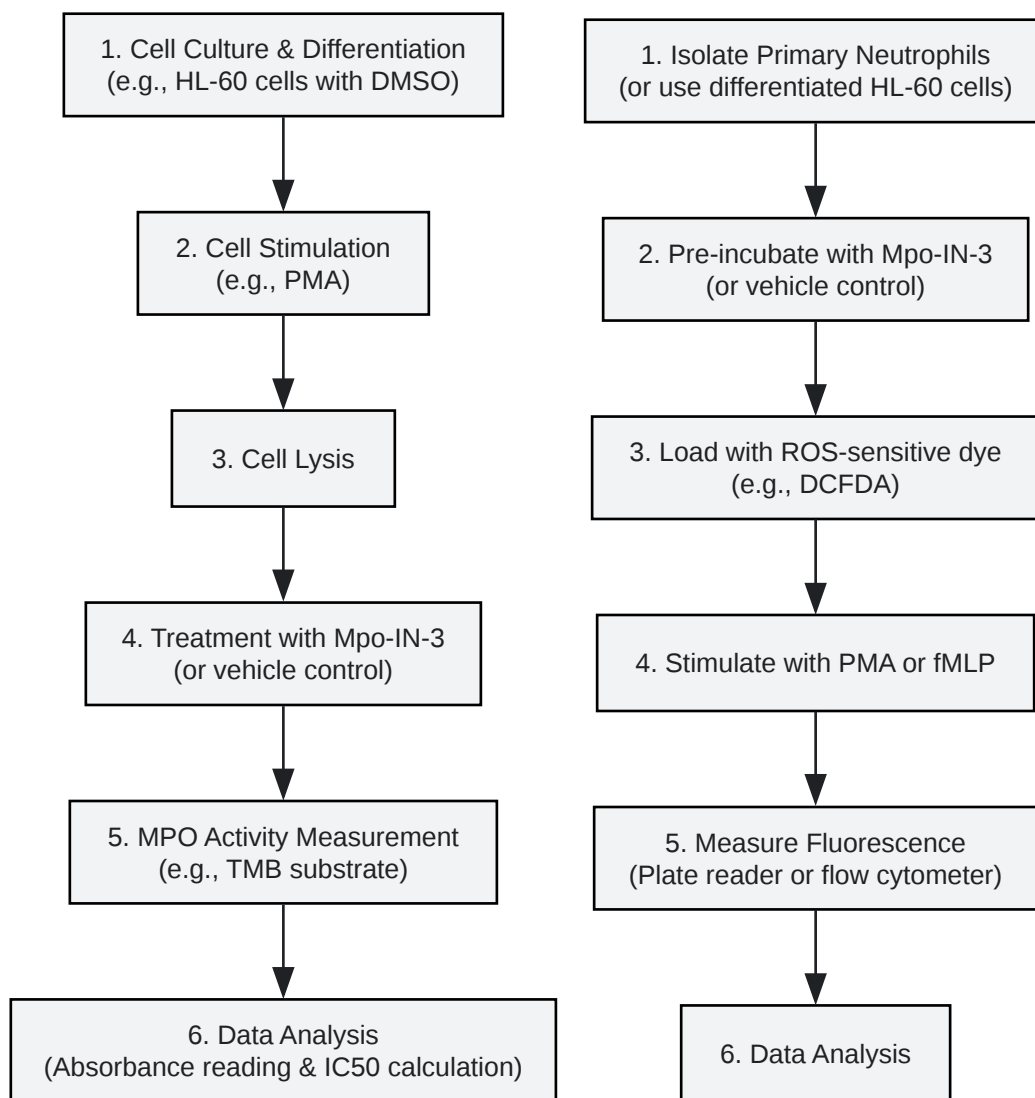
| Compound | Target | Assay Type | IC50 Value |
|----------|-----------------------|-------------------|------------|
| Mpo-IN-3 | Myeloperoxidase (MPO) | Biochemical Assay | 10-100 nM |

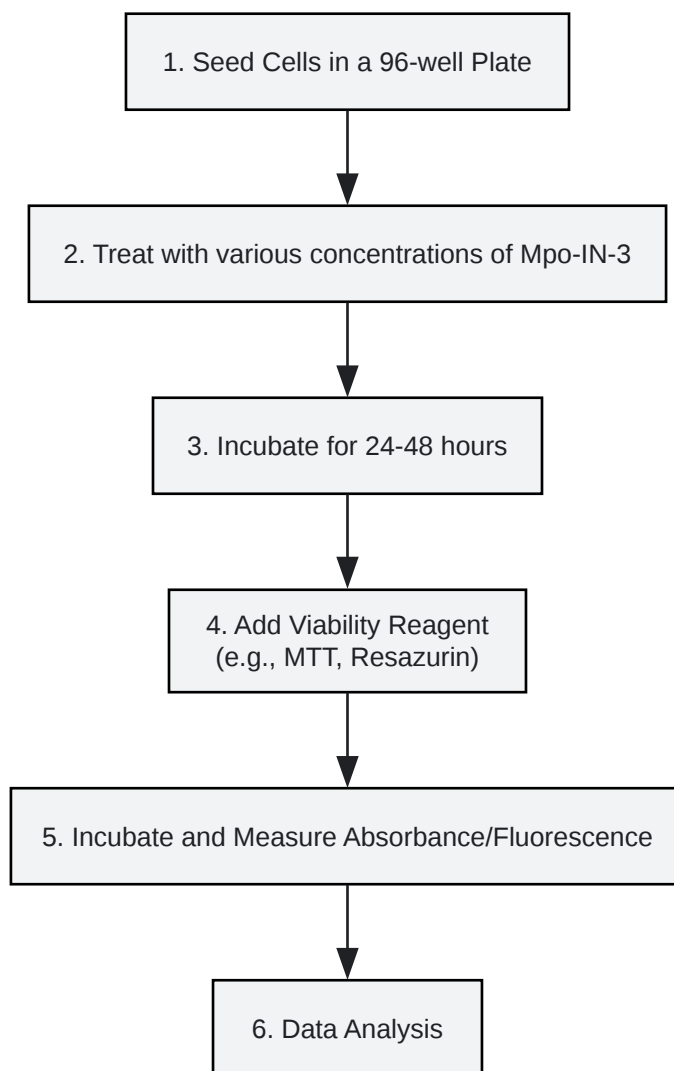
Note: The provided IC50 range is based on available data and may vary depending on the specific assay conditions. It is recommended to perform a dose-response curve to determine the optimal concentration for your experimental setup.

Signaling Pathway

The signaling pathway below illustrates the central role of MPO in the inflammatory response and the point of intervention for **Mpo-IN-3**.







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